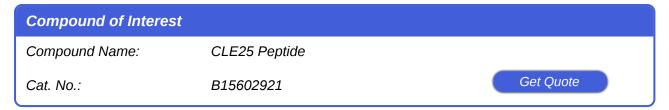


A Comparative Guide to CLE25 and CLE26 Peptides in Plant Drought Response

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

The CLAVATA3/EMBRYO SURROUNDING REGION (CLE) family of peptides are crucial signaling molecules in plants, regulating various aspects of growth, development, and stress responses. Among them, CLE25 and CLE26, two structurally similar peptides, have emerged as key players in mediating plant responses to drought, albeit through distinct mechanisms. This guide provides an objective comparison of their functions, supported by experimental data, detailed protocols, and signaling pathway visualizations to aid researchers in understanding and potentially targeting these pathways for crop improvement.

Functional Comparison: Immediate Response vs. Stress Memory

CLE25 and CLE26 peptides, despite differing by only a single amino acid, exhibit divergent roles in the context of drought stress. CLE25 is primarily involved in the plant's immediate response to water deficit, acting as a long-distance signal from the roots to the shoots to trigger protective measures. In contrast, CLE26 is implicated in a more nuanced phenomenon known as drought stress memory, where a plant's prior exposure to drought enhances its resilience to subsequent dehydration events.[1][2][3]

Key Functional Differences



Feature	CLE25	CLE26
Primary Role in Drought	Immediate response to dehydration[4]	Drought stress memory[1][3]
Site of Action	Long-distance signaling from root to shoot[5]	Transport to shoots enhanced by prior drought exposure[1]
Mechanism of Action	Induces abscisic acid (ABA) biosynthesis[5]	Enhances drought resistance in pre-treated plants[1]
Physiological Outcome	Promotes stomatal closure to reduce water loss[4]	Increased survival rate upon a second dehydration event[1]

Quantitative Data Summary

The functional differences between CLE25 and CLE26 are substantiated by quantitative experimental data. The following tables summarize key findings from studies on Arabidopsis thaliana and cotton, highlighting the distinct impacts of these peptides on drought tolerance.

Table 1: Survival Rate Under Drought Stress



Genotype/Treatmen t	Condition	Survival Rate (%)	Reference
Wild Type	Drought	~50%	[1]
cle25 mutant	Drought	Significantly lower than Wild Type	[1]
cle26 mutant	Drought	Similar to Wild Type	[1]
Wild Type	Drought Pre-treatment + Drought	Higher than single drought event	[1]
cle25 mutant	Drought Pre-treatment + Drought	Similar to Wild Type	[1]
cle26 mutant	Drought Pre-treatment + Drought	Significantly lower than Wild Type	[1]
Cotton (Mock)	Drought + Rewatering	~60%	[5]
Cotton (+CLE25p)	Drought + Rewatering	~80% (+20% increase, p < 0.01)	[5]

Table 2: Induction of NCED3 Gene Expression (A key ABA biosynthesis gene)

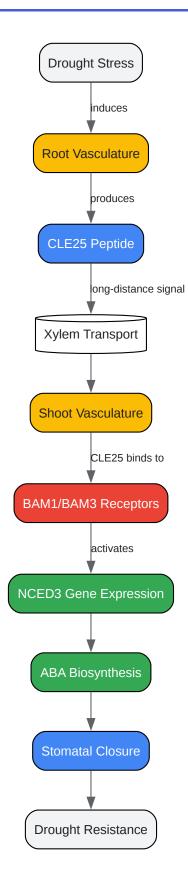


Treatment/Genotyp e	Condition	Relative NCED3 Expression	Reference
Wild Type + Mock	Normal	Basal	[1][6]
Wild Type + CLE25 peptide	Normal	Significantly Induced	[1][6]
Wild Type + CLE26 peptide	Normal	No significant induction	[1]
Wild Type + CLE26 peptide	Drought Pre-treatment	Significantly Induced	[1]
xyn1 mutant + CLE26 peptide	Normal	Significantly Induced	[1]

Signaling Pathways

The distinct functions of CLE25 and CLE26 are rooted in their unique signaling cascades. CLE25 acts through a well-defined pathway involving ABA, while the CLE26 pathway is gated by a plant's stress history.

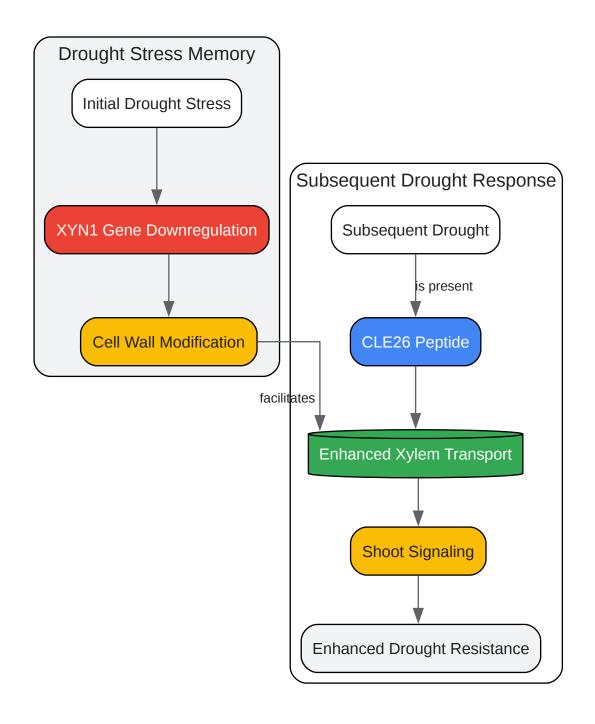




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CLE25-mediated immediate drought response pathway.





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